

An In-depth Technical Guide to **sn-Glycerol 3-phosphate biscyclohexylammonium salt**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>sn-Glycerol 3-phosphate biscyclohexylammonium salt</i>
Cat. No.:	B7802622

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, biological significance, and experimental applications of **sn-Glycerol 3-phosphate biscyclohexylammonium salt**.

Core Chemical Properties

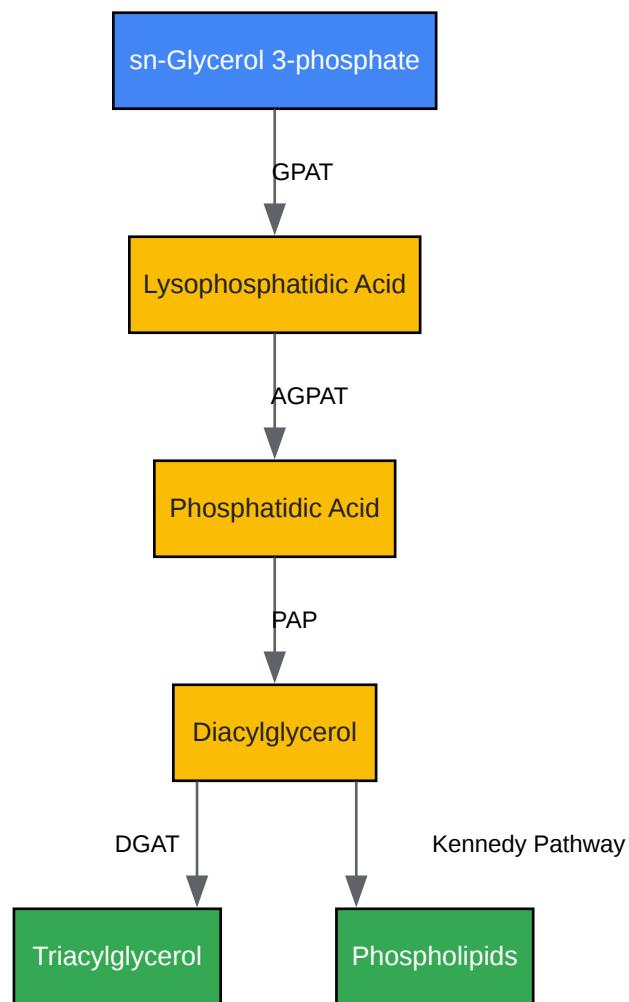
sn-Glycerol 3-phosphate biscyclohexylammonium salt is a stable, crystalline solid widely used in biochemical research. The biscyclohexylammonium salt form enhances stability for storage and handling.[\[1\]](#)

Property	Value	Reference(s)
CAS Number	29849-82-9	[2] [3]
Molecular Formula	C ₃ H ₉ O ₆ P·2C ₆ H ₁₃ N	[2] [3]
Molecular Weight	370.42 g/mol	[2] [3]
Appearance	White powder	[4]
Purity	≥93%	[2] [3]
Solubility	Water: 50 mg/mL, clear to very slightly hazy, colorless. Ethanol: 1 mg/mL. PBS (pH 7.2): 10 mg/mL.	[4] [5]
Storage Temperature	-20°C	[4]
Stability	Stable for at least 4 years when stored at -20°C.	[5]

Biological Significance and Signaling Pathways

sn-Glycerol 3-phosphate (G3P) is a pivotal intermediate at the crossroads of glycolysis and lipid metabolism.[\[5\]](#) It is a precursor for the synthesis of all glycerolipids and is central to the glycerophosphate shuttle, which facilitates the transfer of reducing equivalents from cytosolic NADH to the mitochondrial electron transport chain.[\[5\]](#)

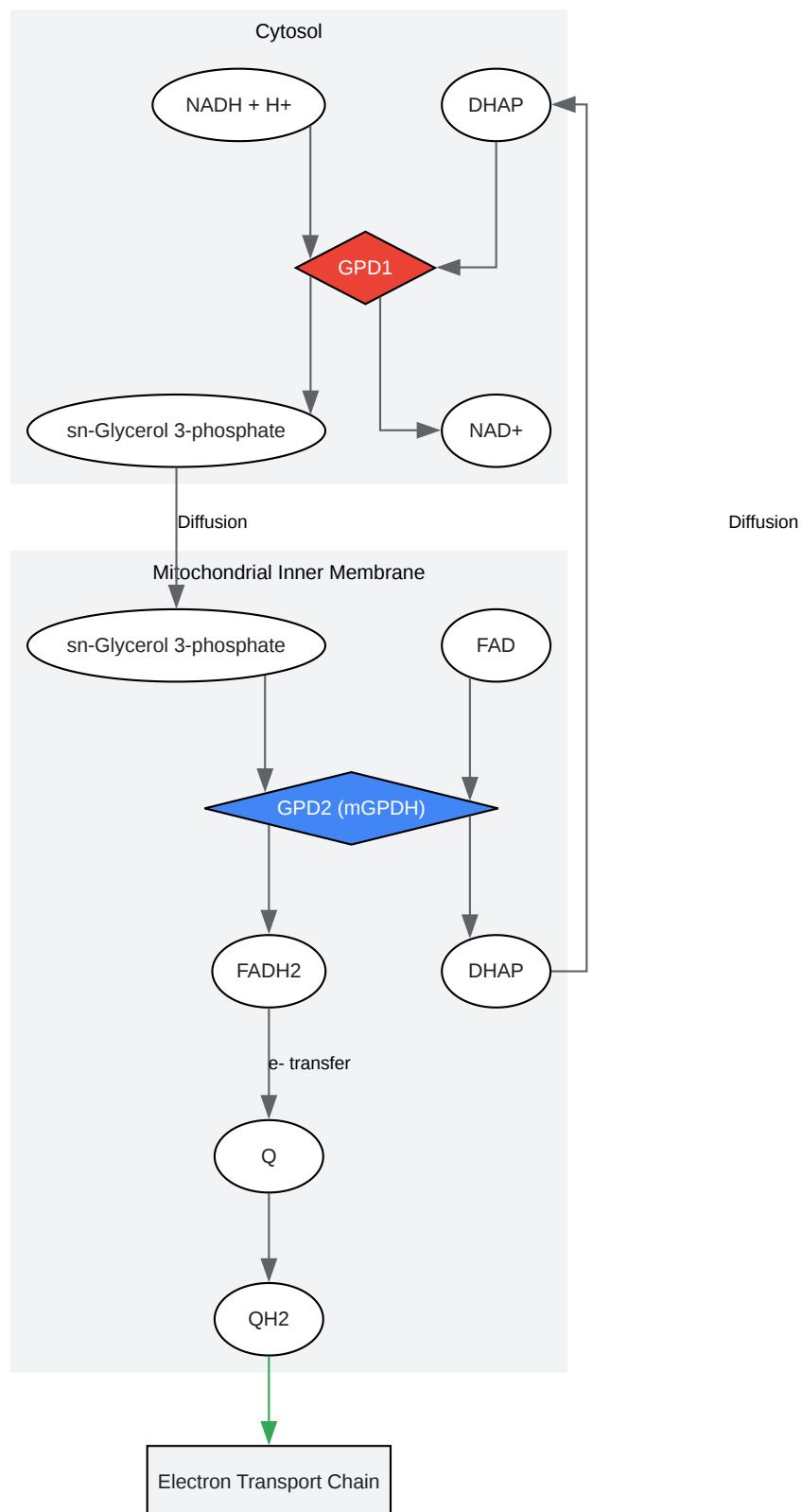
G3P serves as the backbone for the de novo synthesis of glycerolipids. The pathway is initiated by the acylation of G3P.



[Click to download full resolution via product page](#)

Caption: Glycerolipid synthesis pathway starting from sn-Glycerol 3-phosphate.

The glycerophosphate shuttle is a mechanism for regenerating NAD⁺ from NADH produced during glycolysis. This shuttle is particularly active in tissues with high energy demands, such as the brain and skeletal muscle.

[Click to download full resolution via product page](#)

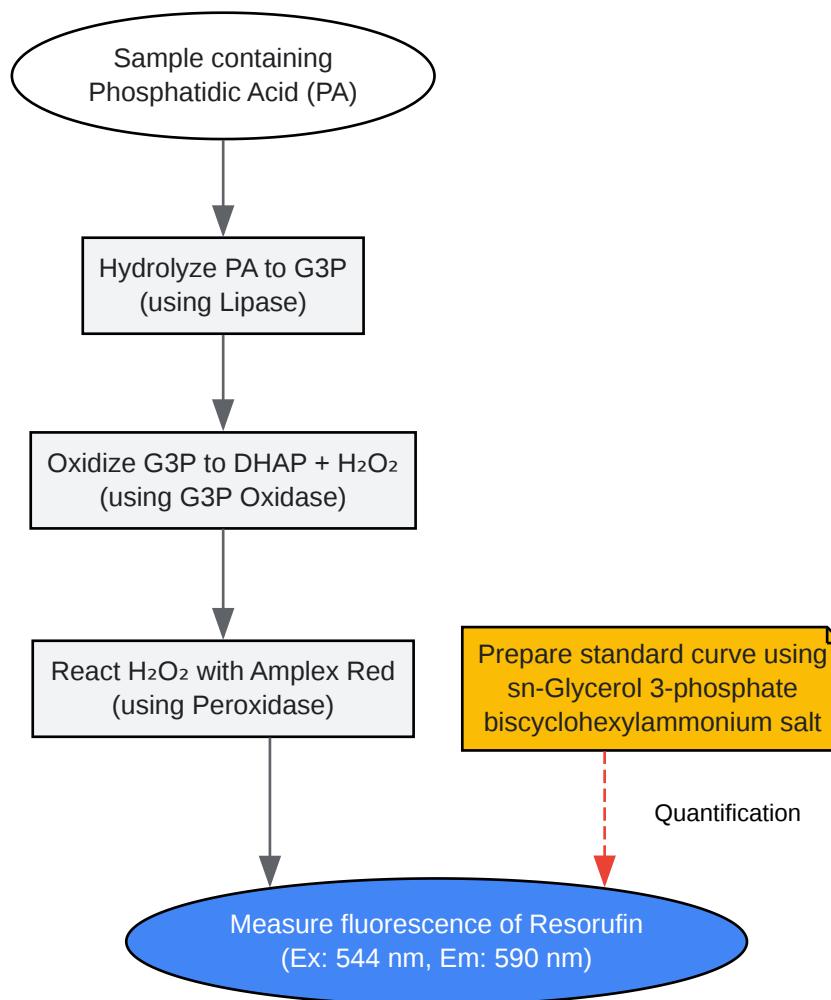
Caption: The Glycerophosphate Shuttle.

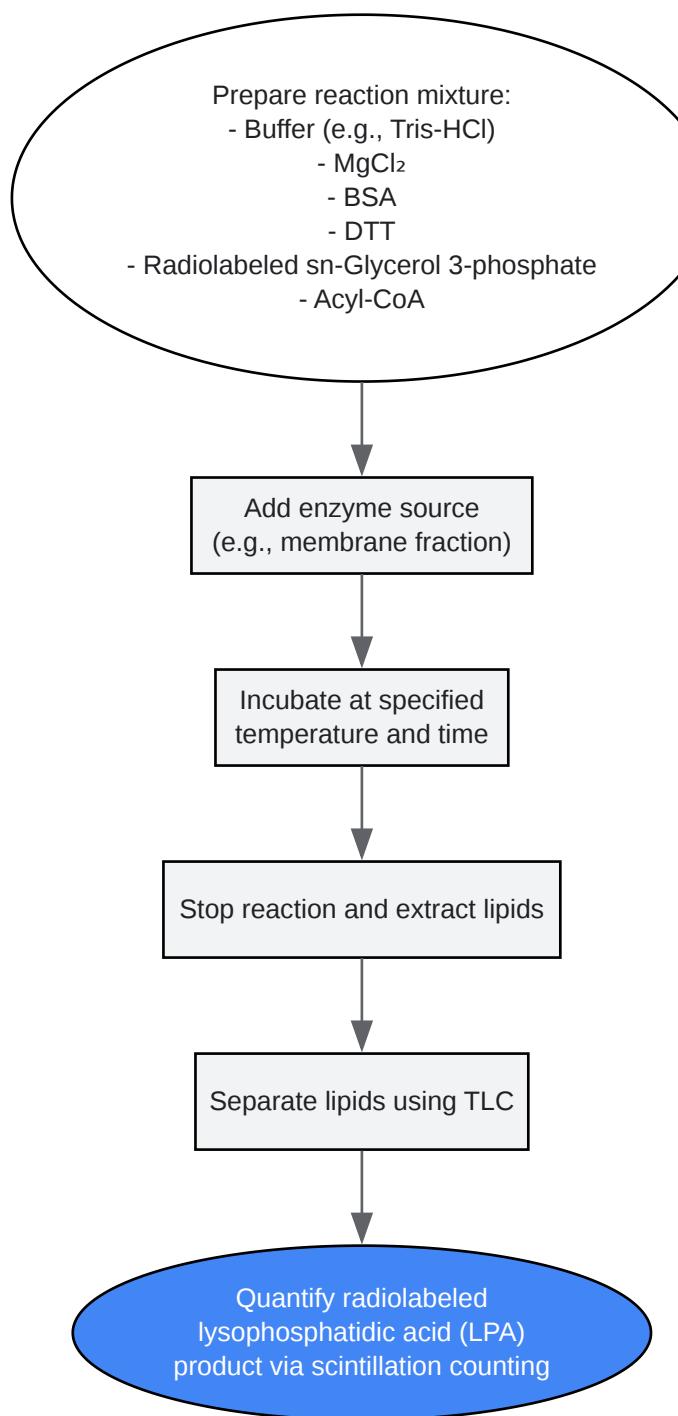
Experimental Protocols

sn-Glycerol 3-phosphate biscyclohexylammonium salt is a crucial reagent in various biochemical assays.

This compound is used as a standard in a highly sensitive enzymatic assay for the quantification of phosphatidic acid (PA).[2][6] The assay involves the hydrolysis of PA to G3P, which is then measured through a coupled enzymatic reaction that produces a fluorescent signal.[2]

Experimental Workflow:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Structure and Evolution of the Archaeal Lipid Synthesis Enzyme sn-Glycerol-1-phosphate Dehydrogenase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Enzymatic measurement of phosphatidic acid in cultured cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Identification of a novel sn-glycerol-3-phosphate acyltransferase isoform, GPAT4, as the enzyme deficient in Agpat6^{-/-} mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. caymanchem.com [caymanchem.com]
- 6. Enzymatic measurement of phosphatidic acid in cultured cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to sn-Glycerol 3-phosphate biscyclohexylammonium salt]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7802622#sn-glycerol-3-phosphate-biscyclohexylammonium-salt-chemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com